

cis-1,2-Cyclohexanedicarboxylic acid safety and handling precautions

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Compound of Interest

Compound Name: *cis-1,2-Cyclohexanedicarboxylic acid*

Cat. No.: B1198281

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An In-depth Technical Guide to the Safety and Handling of **cis-1,2-Cyclohexanedicarboxylic Acid**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **cis-1,2-cyclohexanedicarboxylic acid** (CAS No. 610-09-3), a compound utilized in various research and development applications, including its role as a reference standard in analytical method development and validation.^[1] Adherence to proper safety protocols is crucial when working with this chemical to mitigate potential risks.

Hazard Identification and Classification

cis-1,2-Cyclohexanedicarboxylic acid is classified as a hazardous substance. According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), its primary hazards are skin and eye irritation.^{[2][3]}

GHS Classification:

- Skin Corrosion/Irritation, Category 2^[2]
- Serious Eye Damage/Eye Irritation, Category 2A^[2]

Signal Word: Warning^[2]

Hazard Statements:

- H315: Causes skin irritation.[2][3]
- H319: Causes serious eye irritation.[2][3]

Some sources also indicate that it may be harmful if swallowed (Acute toxicity, Oral, Category 4).[4]

Physical and Chemical Properties

A summary of the key physical and chemical properties of **cis-1,2-cyclohexanedicarboxylic acid** is presented in the table below.

Property	Value	Reference
Molecular Formula	C ₈ H ₁₂ O ₄	[4]
Molecular Weight	172.18 g/mol	[3][4]
Appearance	White solid/crystalline powder	[3][5]
Melting Point	188 - 192 °C (370.4 - 377.6 °F)	[5]
Odor	No information available	[5]

Exposure Controls and Personal Protection

To ensure the safety of laboratory personnel, appropriate engineering controls and personal protective equipment (PPE) must be utilized.

Engineering Controls

- Work in a well-ventilated area.[4] The use of a local exhaust ventilation system or a chemical fume hood is recommended to prevent the dispersion of dust.[2][6]
- Ensure that safety showers and eyewash stations are readily accessible and in close proximity to the workstation.[6]

Personal Protective Equipment (PPE)

The following table summarizes the recommended personal protective equipment when handling **cis-1,2-cyclohexanedicarboxylic acid**.

PPE Type	Specification	Rationale
Eye/Face Protection	Tightly fitting safety goggles or chemical safety goggles conforming to EN 166 (EU) or NIOSH (US) standards.	To prevent eye contact which can cause serious irritation.[2][4]
Skin Protection	Impervious protective gloves (inspected prior to use) and appropriate protective clothing to prevent skin exposure.	To prevent skin contact which can cause irritation.[2][4]
Respiratory Protection	A NIOSH/MSHA or European Standard EN 149 approved respirator may be required if exposure limits are exceeded or if irritation is experienced.	To prevent inhalation of dust.

Safe Handling and Storage

Proper handling and storage procedures are essential to maintain the integrity of the chemical and the safety of the work environment.

Handling Protocols

- Avoid contact with skin, eyes, and clothing.[1][2]
- Avoid the formation and dispersion of dust.[2][4]
- Do not breathe dust.[5]
- Wash hands and face thoroughly after handling.[2]

- Contaminated work clothing should not be allowed out of the workplace and should be washed before reuse.[\[7\]](#)
- Do not eat, drink, or smoke in areas where the chemical is handled.[\[4\]](#)

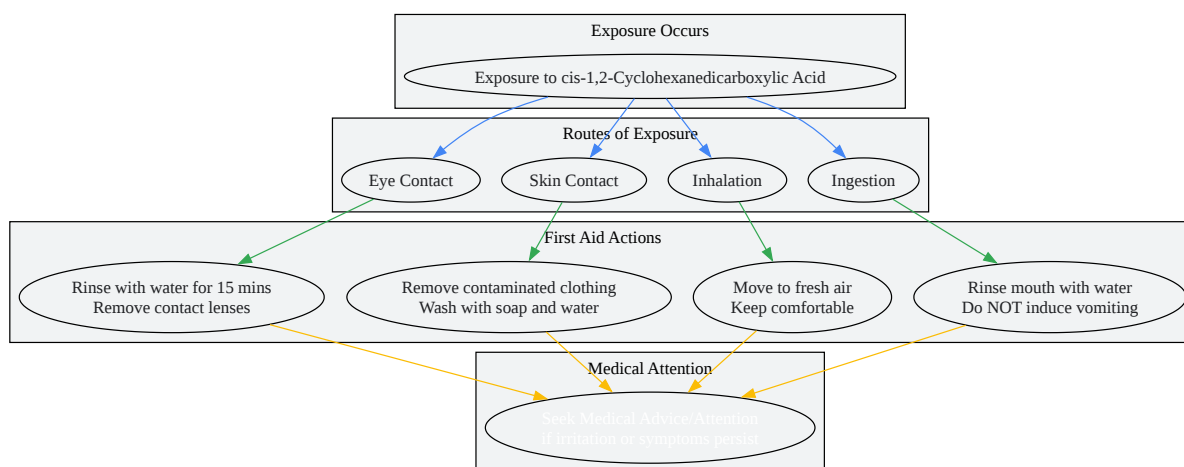
Storage Conditions

- Keep the container tightly closed.[\[2\]](#)
- Store in a cool, dry, and well-ventilated area.[\[2\]](#)[\[4\]](#)
- Protect from moisture, as the substance is stable under normal conditions but should avoid exposure to moisture.[\[2\]](#)
- Store under an inert gas.[\[2\]](#)

First Aid Measures

In the event of exposure to **cis-1,2-cyclohexanedicarboxylic acid**, the following first aid procedures should be followed promptly.

Exposure Route	First Aid Protocol
Eye Contact	Immediately rinse cautiously with plenty of water for several minutes, also under the eyelids, for at least 15 minutes.[2][5] If present and easy to do, remove contact lenses.[2] If eye irritation persists, get medical advice/attention.[2]
Skin Contact	Take off immediately all contaminated clothing. [2] Wash off with plenty of soap and water.[2][5] If skin irritation occurs, get medical advice/attention.[2]
Inhalation	Remove the person to fresh air and keep them comfortable for breathing.[2] If the person feels unwell, get medical advice/attention.[2] If breathing is difficult, give oxygen. If not breathing, give artificial respiration, but do not use mouth-to-mouth resuscitation if the victim ingested or inhaled the chemical.[4]
Ingestion	Rinse the mouth with water.[2][4] Do NOT induce vomiting.[6] Get medical advice/attention.[2]



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Accidental Release and Firefighting Measures

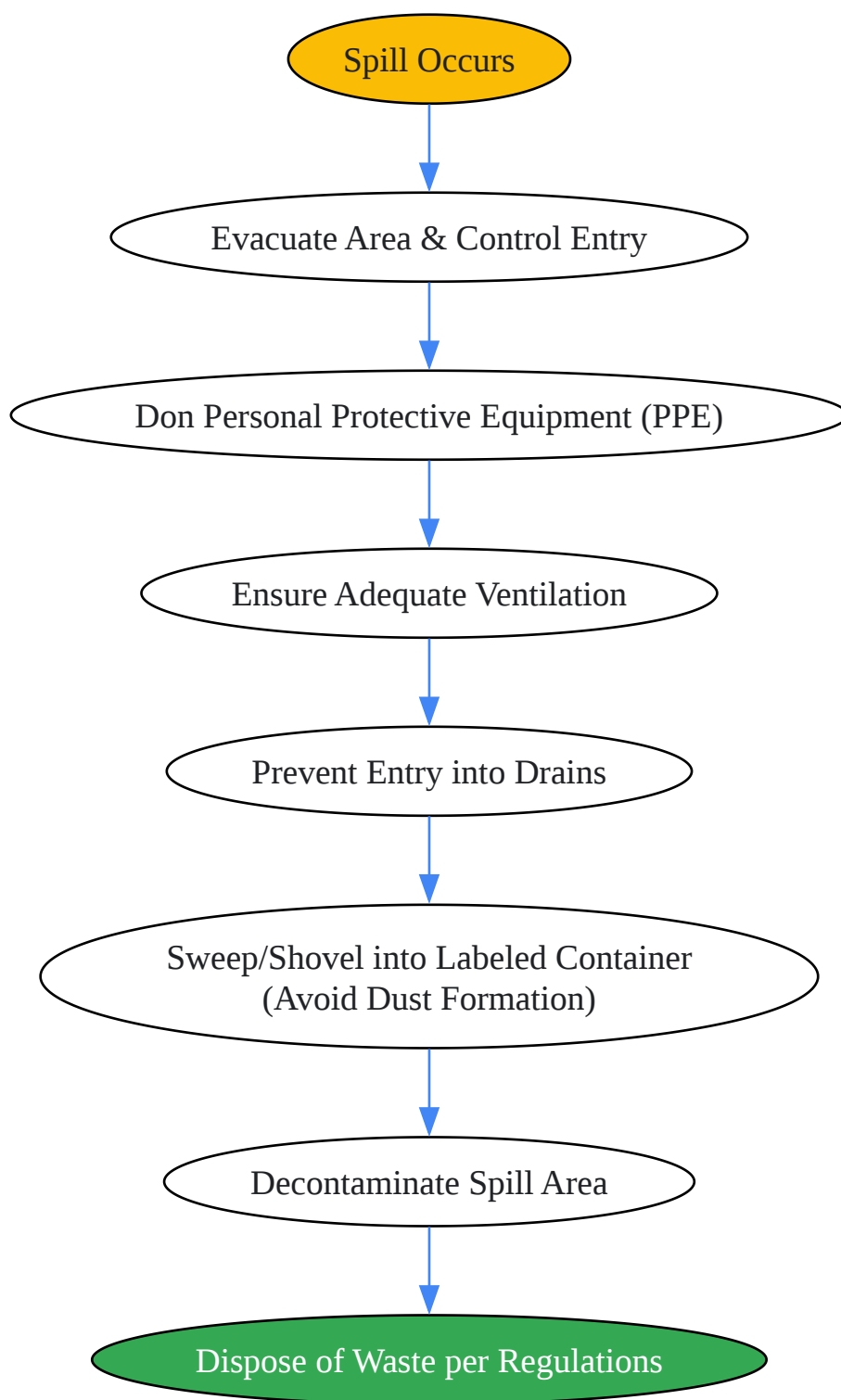
Accidental Release Measures

In the case of a spill, the following protocol should be enacted to ensure containment and cleanup without endangering personnel.

Spill Response Protocol:

- Ensure adequate ventilation.
- Evacuate non-essential personnel from the spill area and control entry.[2]

- Wear suitable personal protective equipment, including gloves, safety goggles, and respiratory protection.[\[2\]](#)
- Avoid dust formation.[\[4\]](#)
- Contain the spill. Prevent the product from entering drains.[\[2\]](#)
- Clean up the spill. Sweep up the solid material and shovel it into a suitable, labeled container for disposal.[\[5\]](#)
- Dispose of the waste in accordance with local and national regulations.[\[2\]](#) Entrust disposal to a licensed waste disposal company.[\[2\]](#)



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Firefighting Measures

- Suitable Extinguishing Media: Use dry powder, foam, water spray, or carbon dioxide (CO₂).
[2] Water spray, dry chemical, and chemical foam are also appropriate.[5]
- Specific Hazards: No specific hazards during firefighting have been identified.[2] However, hazardous combustion products may include carbon monoxide (CO) and carbon dioxide (CO₂).[5]
- Protective Equipment for Firefighters: Firefighters should use personal protective equipment, including a self-contained breathing apparatus (SCBA) with pressure-demand (MSHA/NIOSH approved or equivalent) and full protective gear.[2][5]

Stability and Reactivity

- Chemical Stability: The substance is stable under normal conditions.[2]
- Conditions to Avoid: Avoid incompatible products and the formation of dust.[5][6] Exposure to moisture should also be avoided.[2]
- Incompatible Materials: Keep away from strong oxidizing agents.[5]
- Hazardous Reactions: No hazardous reactions are known to occur under normal processing.
[2][5]
- Hazardous Decomposition Products: Under fire conditions, it can decompose to produce carbon monoxide and carbon dioxide.[5]

Toxicological and Ecological Information

- Acute Toxicity: No acute toxicity information is available for this product.[5]
- Sensitization: No information on sensitization is available.[5]
- Carcinogenicity: There is no information available to indicate that this substance is carcinogenic.[5]
- Ecotoxicity: No specific data is available, but it is advised to prevent the product from entering drains.[2]

Disposal Considerations

Disposal of **cis-1,2-cyclohexanedicarboxylic acid** and its containers must be conducted in accordance with all applicable local, state, and federal regulations.[2] It is recommended to use a licensed waste disposal company.[2] Before disposing of the container, ensure it is completely empty.[2]

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